

Application Notes and Protocols: Diastereoselective Alkylation with N-acyl-1,4- butanesultam

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Compound of Interest

Compound Name: 1,4-Butanesultam

Cat. No.: B1267830

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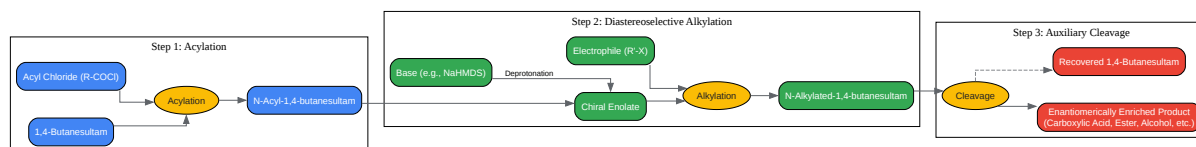
These application notes provide a comprehensive guide to the use of N-acyl-**1,4-butanessultam** as a chiral auxiliary for the diastereoselective alkylation of carbonyl compounds. This methodology is a powerful tool for the asymmetric synthesis of a wide range of chiral molecules, which are crucial in drug discovery and development. The protocols outlined below, along with the supporting data, will enable researchers to effectively implement this strategy in their synthetic endeavors.

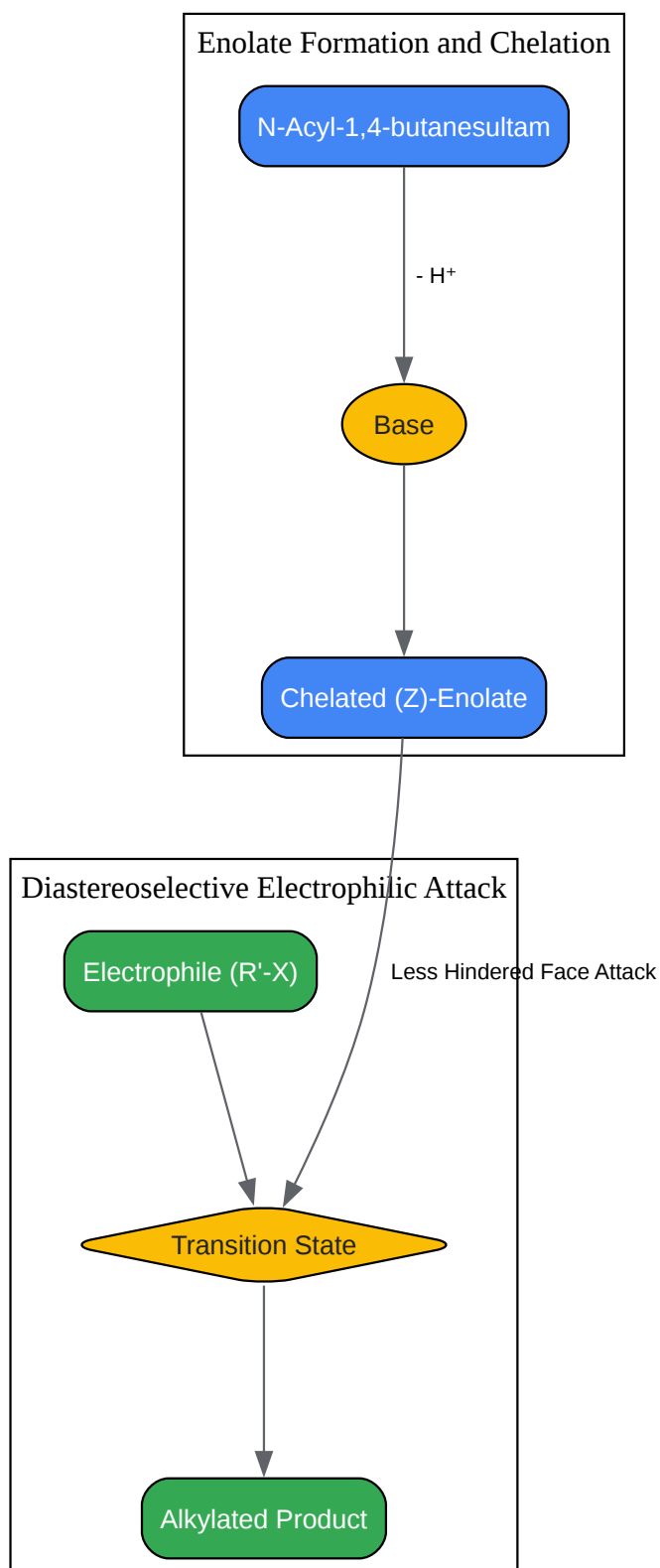
Introduction

Chiral auxiliaries are indispensable tools in asymmetric synthesis, allowing for the control of stereochemistry during carbon-carbon bond formation. The N-acyl-**1,4-butanessultam** is a robust and reliable chiral auxiliary that directs the alkylation of enolates with high diastereoselectivity. The sultam moiety provides a rigid chiral environment, effectively shielding one face of the enolate and directing the approach of the electrophile to the opposite face. Subsequent cleavage of the auxiliary provides access to enantiomerically enriched carboxylic acids, esters, alcohols, and amides.

The Logical Workflow of Diastereoselective Alkylation

The overall process of using N-acyl-**1,4-butanediol** as a chiral auxiliary follows a logical sequence of three key steps: acylation of the chiral auxiliary, diastereoselective alkylation of the resulting N-acyl sultam, and finally, cleavage of the auxiliary to yield the desired chiral product. This workflow ensures the transfer of chirality from the auxiliary to the final molecule with high fidelity.





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- To cite this document: BenchChem. [Application Notes and Protocols: Diastereoselective Alkylation with N-acyl-1,4-butanediol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267830#diastereoselective-alkylation-with-n-acyl-1-4-butanediol]

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